

Personal protective equipment for handling 4-Benzyloxybenzophenone

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Compound of Interest

Compound Name: 4-Benzyloxybenzophenone

Cat. No.: B1267962

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Essential Safety and Handling Guide for 4-Benzyloxybenzophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Benzyloxybenzophenone** (CAS No. 54589-41-2). The following information is compiled to ensure the safe handling of this chemical in a laboratory setting, prioritizing the well-being of researchers, scientists, and drug development professionals.

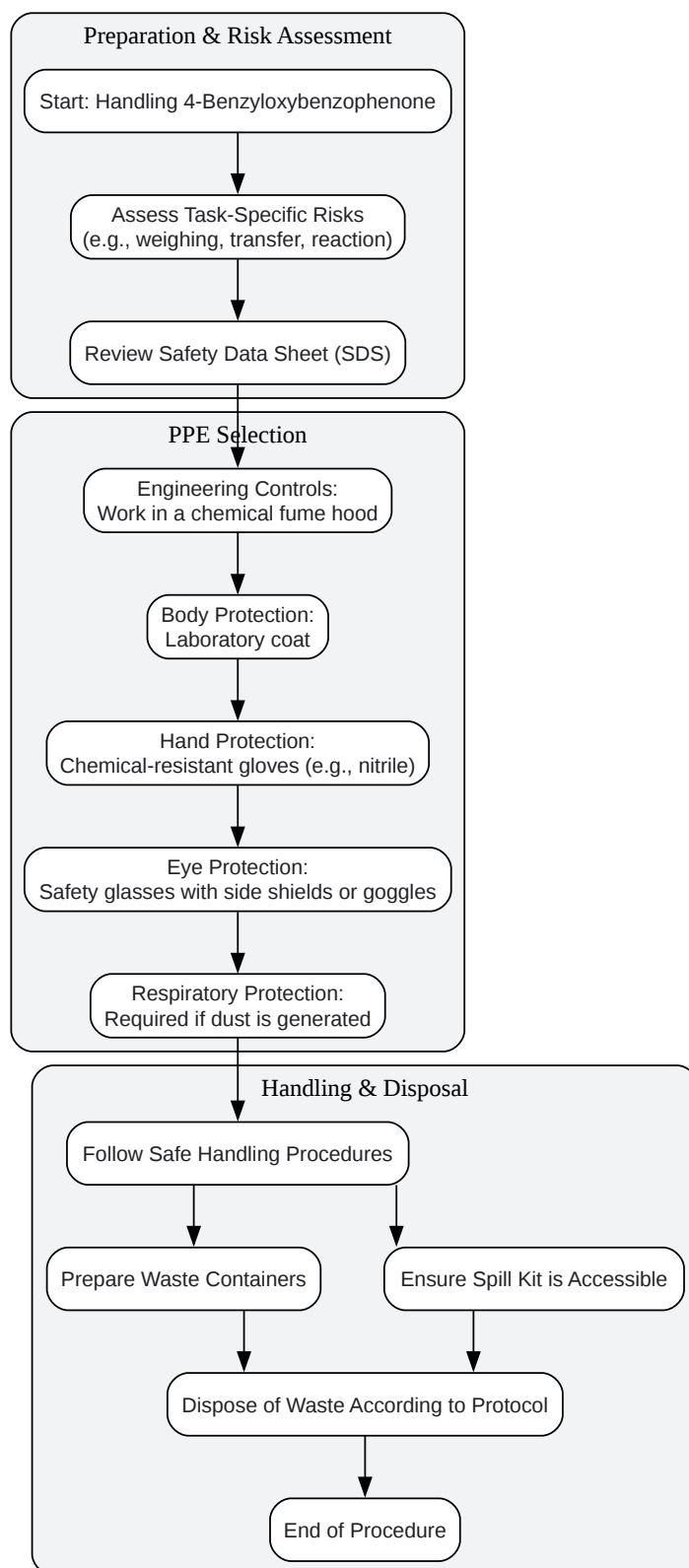
Hazard and Exposure Data

4-Benzyloxybenzophenone is a chemical that requires careful handling to avoid irritation and other potential health effects. The primary hazards are skin and eye irritation.^[1] Below is a summary of the available hazard information and personal protective equipment recommendations.

| Parameter | Information | Source |
|--|--|--------|
| GHS Hazard Statements | H315: Causes skin irritation. H319: Causes serious eye irritation. | [1] |
| Signal Word | Warning | [1] |
| Physical Form | White to Orange to Green powder to crystal | [1] |
| Permissible Exposure Limit (PEL) | Data not available | N/A |
| Threshold Limit Value (TLV) | Data not available | N/A |
| Immediately Dangerous to Life or Health (IDLH) | Data not available | N/A |
| Glove Breakthrough Time | Data not available for this specific compound. Select chemical-resistant gloves. | N/A |

Personal Protective Equipment (PPE) Selection Workflow

The following diagram outlines the decision-making process for selecting and using appropriate PPE when handling **4-Benzyloxybenzophenone**.



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Caption: Workflow for PPE selection when handling **4-Benzyloxybenzophenone**.

Operational Plan: Step-by-Step Handling Procedure

This section provides step-by-step guidance for the safe handling of **4-Benzyloxybenzophenone** in a laboratory environment.

Pre-Experiment Checklist:

- **Storage and Inspection:** Upon receipt, inspect the container for any damage. Store the container tightly closed in a dry, cool, and well-ventilated place.^[2]
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number (54589-41-2), and hazard warnings.
- **Engineering Controls:** Confirm that a chemical fume hood is available and functioning correctly.
- **Emergency Equipment:** Locate the nearest eyewash station and safety shower.
- **PPE Assembly:** Gather all necessary PPE as outlined in the workflow diagram.

Donning PPE:

- Wear a laboratory coat, ensuring it is fully buttoned.
- Put on safety glasses with side shields or chemical splash goggles.
- Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves for any tears or punctures before use.

Procedure:

- Conduct all manipulations of the solid compound that may generate dust within a chemical fume hood to minimize inhalation exposure.
- Use a spatula for transferring the powder. Avoid scooping or pouring in a manner that creates airborne dust.
- If heating the compound, do so in a well-ventilated area and be aware of potential decomposition. The boiling point is predicted to be 451.2 ± 28.0 °C, but it may decompose

below this temperature.[1]

- Use non-sparking tools to prevent ignition sources.[2]

Spill and Emergency Procedures

Small Spills (Solid):

- Alert personnel in the immediate area.
- Wearing appropriate PPE, gently sweep the solid material to avoid creating dust.[3]
- Collect the material into a labeled container for hazardous waste.[3]
- Clean the spill area with a damp cloth or paper towel, and place the cleaning materials in the hazardous waste container.[3]

Skin Contact:

- Immediately flush the affected skin with plenty of soap and water.[4]
- Remove contaminated clothing and wash it before reuse.[4]
- If skin irritation occurs, seek medical advice.[1]

Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Remove contact lenses if present and easy to do so. Continue rinsing.[1]
- If eye irritation persists, seek medical advice.[1]

Inhalation:

- Move the affected person to fresh air.
- If breathing is difficult, provide oxygen. Seek medical attention.

Ingestion:

- Do NOT induce vomiting.
- Rinse the mouth with water. Seek immediate medical attention.

Disposal Plan

Dispose of all waste containing **4-Benzyloxybenzophenone** in accordance with institutional and local regulations for chemical waste.

Solid Waste:

- Collect unused or contaminated solid **4-Benzyloxybenzophenone** in a clearly labeled, sealed container for hazardous waste.
- Label the container as "Hazardous Waste" and include the chemical name.

Contaminated Materials:

- Dispose of contaminated gloves, weighing papers, and other disposable materials in a designated solid hazardous waste container.

Solutions:

- Collect solutions containing **4-Benzyloxybenzophenone** in a labeled container for liquid organic waste.

Contact your institution's Environmental Health and Safety (EHS) office for specific procedures and to arrange for waste pickup.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Benzyloxybenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267962#personal-protective-equipment-for-handling-4-benzyloxybenzophenone>]

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